

An In-Depth Technical Guide to the Aqueous Solubility of ADA Disodium Salt

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Compound of Interest

Compound Name: *ADA disodium salt*

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For Researchers, Scientists, and Drug Development Professionals

Foreword: Understanding the Critical Role of Solubility in Scientific Research and Development

The solubility of a compound is a fundamental physicochemical property that dictates its utility and applicability across a vast spectrum of scientific disciplines. For researchers in biochemistry, molecular biology, and cell culture, the ability to prepare aqueous solutions of buffers and chelating agents with precision is paramount for maintaining experimental conditions and obtaining reliable data. In the realm of pharmaceutical sciences, the aqueous solubility of an active pharmaceutical ingredient (API) and its associated excipients is a critical determinant of a drug's bioavailability and therapeutic efficacy. This guide provides a comprehensive technical overview of the aqueous solubility of N-(2-Acetamido)iminodiacetic acid disodium salt (**ADA disodium salt**), a compound of significant interest in both research and pharmaceutical development.

Introduction to N-(2-Acetamido)iminodiacetic Acid Disodium Salt (ADA Disodium Salt)

N-(2-Acetamido)iminodiacetic acid, commonly known as ADA, is a zwitterionic organic compound that belongs to the group of "Good's" buffers, first described by Norman Good and his colleagues.^[1] These buffers are characterized by their pKa values near physiological pH,

high water solubility, and minimal interaction with biological systems. ADA has a pKa of 6.6 at 20°C, making it an effective buffering agent in the pH range of 6.0 to 7.2.[\[2\]](#)

The disodium salt of ADA is a highly soluble form of the compound, making it particularly suitable for the preparation of aqueous buffer solutions and for use in various formulations.[\[3\]](#) Its chemical structure, featuring two carboxylate groups and a nitrogen atom, also endows it with chelating properties, allowing it to form stable complexes with various metal ions.[\[3\]](#)[\[4\]](#) This dual functionality as both a buffer and a chelating agent makes **ADA disodium salt** a versatile tool in a wide range of scientific applications.

Chemical and Physical Properties of **ADA Disodium Salt**:

| Property | Value | Reference |
|-------------------|---|---------------------|
| Chemical Name | N-(2-Acetamido)iminodiacetic acid disodium salt | [3] |
| Synonyms | ADA disodium salt, N-(Carbamoylmethyl)iminodiacetic acid disodium salt | [3] |
| CAS Number | 41689-31-0 | [5] |
| Molecular Formula | C ₆ H ₈ N ₂ O ₅ Na ₂ | [3] |
| Molecular Weight | 234.12 g/mol | [3] |
| Appearance | White crystalline powder | [3] |

The Physicochemical Basis of ADA Disodium Salt's Aqueous Solubility

The high aqueous solubility of **ADA disodium salt** can be attributed to several key molecular features and the principles of chemical equilibrium.

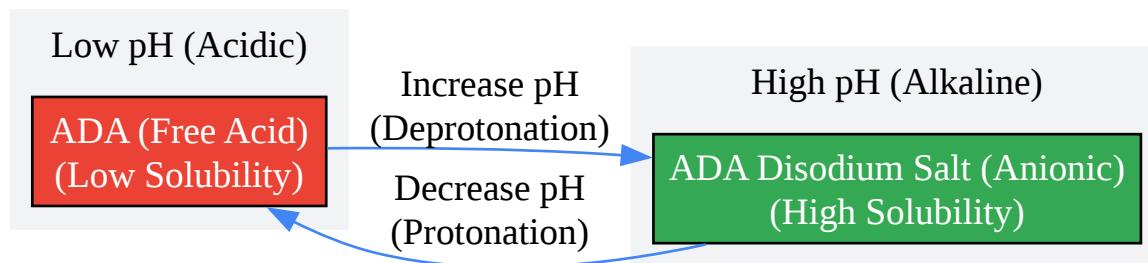
The Role of Ionic Character

The disodium salt of ADA exists as dissociated ions (2Na⁺ and the ADA²⁻ anion) in aqueous solution. The strong electrostatic interactions between these ions and the polar water

molecules, through ion-dipole forces, are energetically favorable and drive the dissolution process. This is a common principle for enhancing the aqueous solubility of organic acids, where conversion to a salt form significantly increases their ability to dissolve in water.

Influence of pH on Solubility

The solubility of ADA and its salts is intrinsically linked to the pH of the aqueous medium. The parent compound, N-(2-Acetamido)iminodiacetic acid, is a weak acid. As the pH of the solution increases, the carboxylic acid groups deprotonate, forming the more soluble carboxylate anions. The disodium salt is essentially the fully deprotonated form, which contributes to its high solubility. At lower pH values, the carboxylate groups will become protonated, leading to a decrease in solubility. Therefore, maintaining a neutral to alkaline pH is crucial for achieving high concentrations of dissolved **ADA disodium salt**. This pH-dependent solubility is a critical consideration when preparing buffer solutions and in formulation development.



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Caption: pH-dependent equilibrium of ADA solubility.

The Effect of Temperature on Solubility

For most salts, solubility in water increases with temperature. While specific quantitative data for the temperature-dependent solubility of **ADA disodium salt** is not readily available in the literature, the general principle is expected to apply. An increase in temperature provides more kinetic energy to both the solvent (water) and solute (**ADA disodium salt**) molecules, facilitating the disruption of the crystal lattice and promoting dissolution. However, for practical applications such as cell culture, experiments are typically conducted at a constant physiological temperature (e.g., 37°C).

Practical Protocols for the Preparation of Aqueous ADA Disodium Salt Solutions

The following protocols provide step-by-step methodologies for the preparation of **ADA disodium salt** solutions for common laboratory applications.

Preparation of a 0.5 M ADA Buffer Stock Solution (pH 6.6)

This protocol describes the preparation of a 0.5 M ADA buffer solution by dissolving the free acid form of ADA and adjusting the pH with sodium hydroxide to form the soluble disodium salt in situ.

Materials:

- N-(2-Acetamido)iminodiacetic acid (ADA, free acid) (M.W. 190.15 g/mol)
- 10 N Sodium Hydroxide (NaOH) solution
- Deionized or distilled water (dH₂O)
- Beaker or flask
- Magnetic stirrer and stir bar
- pH meter

Procedure:

- Weigh out 95.08 g of N-(2-Acetamido)iminodiacetic acid (free acid).
- Add the ADA powder to a beaker containing approximately 800 mL of dH₂O.
- Begin stirring the suspension with a magnetic stirrer. Note that the ADA free acid will not fully dissolve at this stage.
- Slowly add 10 N NaOH dropwise to the suspension while continuously monitoring the pH with a calibrated pH meter.

- Continue adding NaOH until the ADA is completely dissolved and the pH of the solution reaches 6.6.
- Once the desired pH is achieved and the solid is fully dissolved, transfer the solution to a 1 L volumetric flask.
- Add dH₂O to bring the final volume to 1 L.
- Sterilize the buffer solution by autoclaving or by filtration through a 0.22 µm filter.
- Store the buffer at room temperature.

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